

# Comprehensive Safety and Disposal Protocol for BIP-135

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## Compound of Interest

Compound Name: BIP-135

Cat. No.: B1667295

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For immediate reference, this document outlines the essential safety, handling, and disposal procedures for **BIP-135**, a potent Glycogen Synthase Kinase-3 (GSK-3) inhibitor. Researchers, scientists, and drug development professionals should review this information thoroughly before handling this compound.

**BIP-135**, also known as 3-(5-bromo-1-methyl-1H-indol-3-yl)-4-(benzofuran-3-yl)pyrrole-2,5-dione, is a selective, ATP-competitive inhibitor of GSK-3 $\alpha$  and GSK-3 $\beta$ .<sup>[1][2]</sup> It is utilized in research for its neuroprotective effects and its potential in studying conditions like Spinal Muscular Atrophy (SMA) and Alzheimer's disease.<sup>[1][3][4]</sup> Due to its potent biological activity and classification as a dangerous good for transport, stringent safety and disposal protocols are mandatory.<sup>[5]</sup>

## Chemical and Physical Properties

A summary of the key quantitative data for **BIP-135** is provided below for easy reference.

Property	Value	Reference
Chemical Formula	C <sub>21</sub> H <sub>13</sub> BrN <sub>2</sub> O <sub>3</sub>	[3][5][6]
Molecular Weight	421.24 g/mol	[1][5][6]
CAS Number	941575-71-9	[3][5][6]
Purity	≥95%	[3][5]
IC <sub>50</sub> for GSK-3α	16 nM	[1][2][6]
IC <sub>50</sub> for GSK-3β	21 nM	[1][2][6]
Appearance	Powder	[1][6]
Storage (Powder)	2 years at -20°C	[1][6]
Storage (in DMSO)	2 weeks at 4°C; 6 months at -80°C	[1][6]

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) was not found in the search results, the classification of **BIP-135** as a "Dangerous Good for transport" necessitates cautious handling.[5] The following PPE and safety measures are mandatory when working with **BIP-135** in its solid (powder) form or in solution:

- Engineering Controls: Handle **BIP-135** within a certified chemical fume hood to minimize inhalation risk.
- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use compatible chemical-resistant gloves (e.g., nitrile).
- Skin and Body Protection: Wear a fully buttoned lab coat, long pants, and closed-toe shoes.

## Step-by-Step Disposal Procedures for BIP-135

Disposal of **BIP-135** and associated contaminated materials must be handled as hazardous chemical waste. Adherence to local, state, and federal regulations is critical.

### Step 1: Segregation of Waste

- Keep all **BIP-135** waste separate from other laboratory waste streams.
- Establish three distinct, clearly labeled hazardous waste containers:
  - Solid **BIP-135** Waste: For expired or unused **BIP-135** powder.
  - Liquid **BIP-135** Waste: For solutions containing **BIP-135** (e.g., in DMSO).
  - Contaminated Labware: For items like pipette tips, tubes, and gloves that have come into direct contact with **BIP-135**.

### Step 2: Waste Collection

- Solid Waste: Carefully place unused or waste **BIP-135** powder into a designated, sealable waste container. Avoid creating dust.
- Liquid Waste: Pour all solutions containing **BIP-135** into the designated liquid waste container. Do not mix with other solvent waste unless approved by your institution's Environmental Health & Safety (EHS) department.
- Contaminated Labware: Place all disposable items that have been in contact with **BIP-135** into the designated container for contaminated solids.

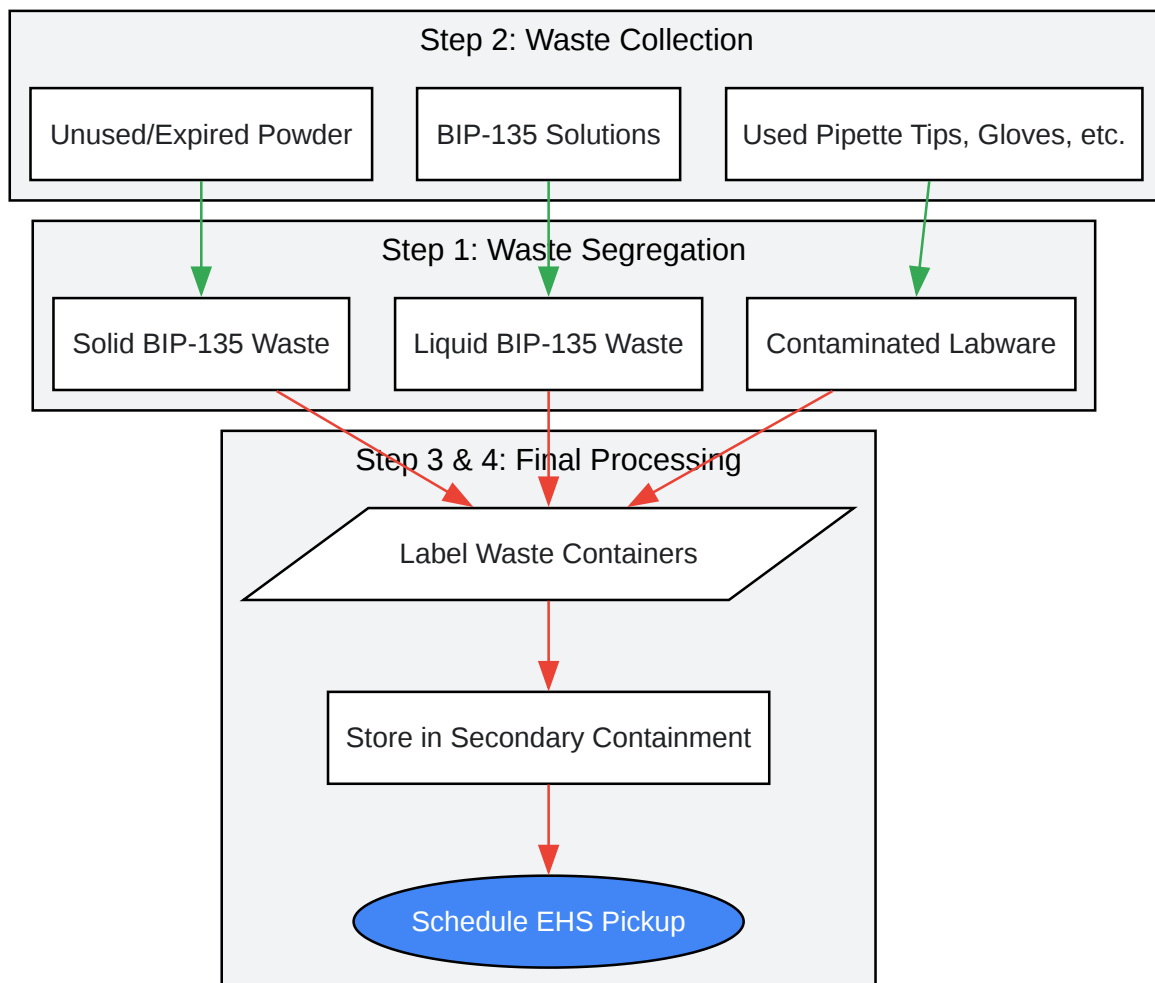
### Step 3: Labeling and Storage

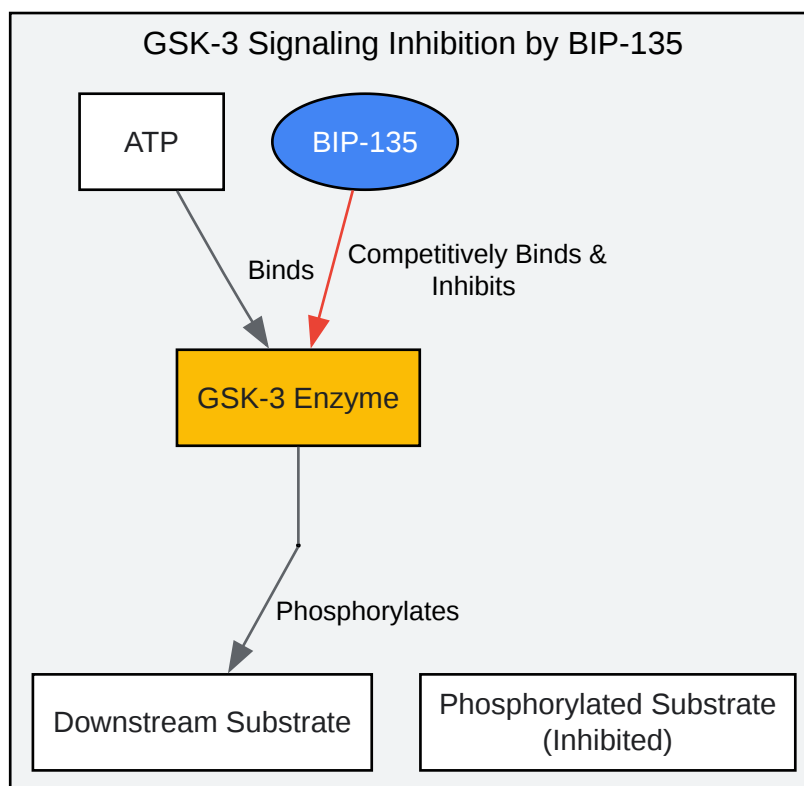
- Label each waste container clearly with "Hazardous Waste," the full chemical name "3-(5-bromo-1-methyl-1H-indol-3-yl)-4-(benzofuran-3-yl)pyrrole-2,5-dione," the CAS number "941575-71-9," and the primary hazard(s) (e.g., "Toxic," "Biologically Active").
- Store sealed waste containers in a designated, secure secondary containment area away from incompatible materials until collection.

### Step 4: Arranging for Disposal

- Contact your institution's EHS department to schedule a pickup for hazardous waste.
- Do not pour **BIP-135** solutions down the drain or dispose of solid waste in regular trash. This is a violation of standard laboratory safety protocols and environmental regulations.

The logical workflow for the proper disposal of **BIP-135** is illustrated below.





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